Application Notes and Protocols for Angiotensin II Receptor Blockers (ARBs)

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Compound of Interest

Compound Name:	*Elisartan*
CAS No.:	*149968-26-3*
Cat. No.:	*B1671175*

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This document provides a comprehensive overview of Angiotensin II Receptor Blockers (ARBs), a class of drugs that selectively block the angiotensin II type 1 (AT1) receptor. These notes include a list of common ARB medications, their pharmacokinetic properties, chemical structures, and detailed protocols for their evaluation.

Introduction to Angiotensin II Receptor Blockers

Angiotensin II receptor blockers are a class of medications primarily used to treat hypertension (high blood pressure), heart failure, and diabetic nephropathy.[1] They exert their effects by preventing angiotensin II, a potent vasoconstrictor, from binding to the AT1 receptor in various tissues, including vascular smooth muscle and the adrenal glands.[1] This action leads to vasodilation and a reduction in aldosterone secretion, thereby lowering blood pressure.[1]

List of Common ARB Medications

The following is a list of commonly prescribed ARB medications:

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- Azilsartan[2]
- Candesartan[2]
- Eprosartan
- Irbesartan[2]
- Losartan[2]
- Olmesartan[2]
- Telmisartan[2]
- Valsartan[2]

Quantitative Data Summary

The following tables summarize key quantitative data for various ARB medications, facilitating comparison of their pharmacokinetic profiles and potency.

Table 1: Pharmacokinetic Properties of Common ARBs

Medication	Bioavailability (%)	Protein Binding (%)	Terminal Half-life (hours)
Azilsartan	~60%	>99%	~11
Candesartan	~15%	>99%	9
Eprosartan	~13%	~98%	5-7
Irbesartan	60-80%[1]	90-95%[3]	11-15[1][4]
Losartan	~33%[1]	>98%[3]	2 (parent), 6-9 (metabolite)[3]
Olmesartan	~26%	>99%	13
Telmisartan	42-58%	>99.5%[4]	24[1][4]
Valsartan	~25%[1]	95%[3]	6[1][4]

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Note: Data is compiled from various sources and may exhibit some variability.

Table 2: Pressor Inhibition of ARBs at 24 Hours Post-Dose

Medication	Dose	Pressor Inhibition (%)
Azilsartan	32 mg	60%[5]
Irbesartan	150 mg	40%[5]
Irbesartan	300 mg	60%[5]
Losartan	100 mg	25-40%[5]
Olmesartan	20 mg	61%[5]
Olmesartan	40 mg	74%[5]
Telmisartan	80 mg	40%[5]
Valsartan	80 mg	30%[5]

Pressor inhibition refers to the degree of blockade of the blood pressure-raising effect of angiotensin II.[5]

Chemical Structures of ARB Medications

The chemical structures of several common ARBs are depicted below. Many ARBs feature a characteristic biphenyl-tetrazole moiety, which is crucial for their binding to the AT1 receptor.

(Image of chemical structures for Losartan, Valsartan, Irbesartan, Candesartan, Olmesartan, and Telmisartan would be inserted here if image generation were possible.)

Signaling Pathway

The following diagram illustrates the Renin-Angiotensin-Aldosterone System (RAAS) and the point of intervention for Angiotensin II Receptor Blockers.

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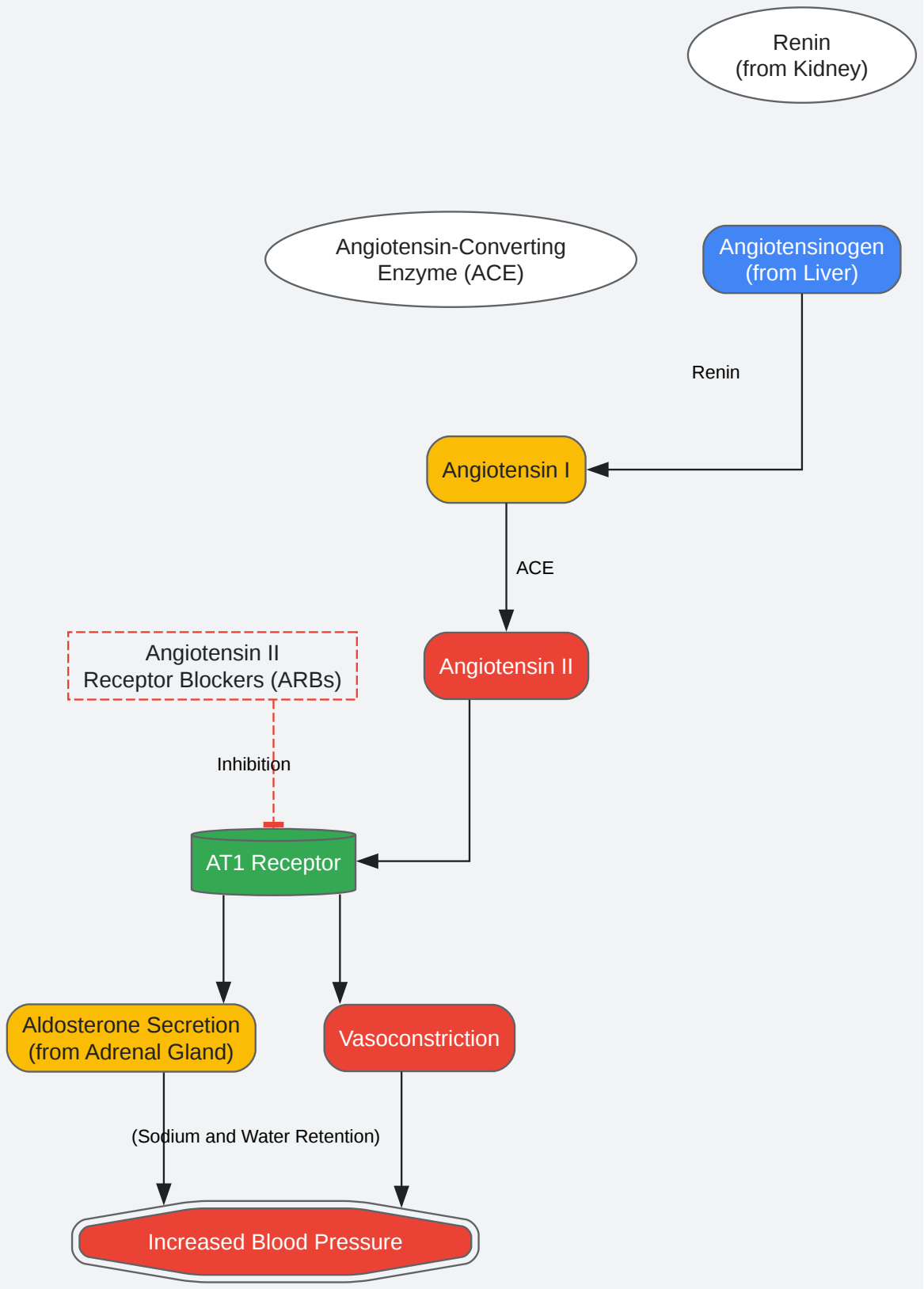

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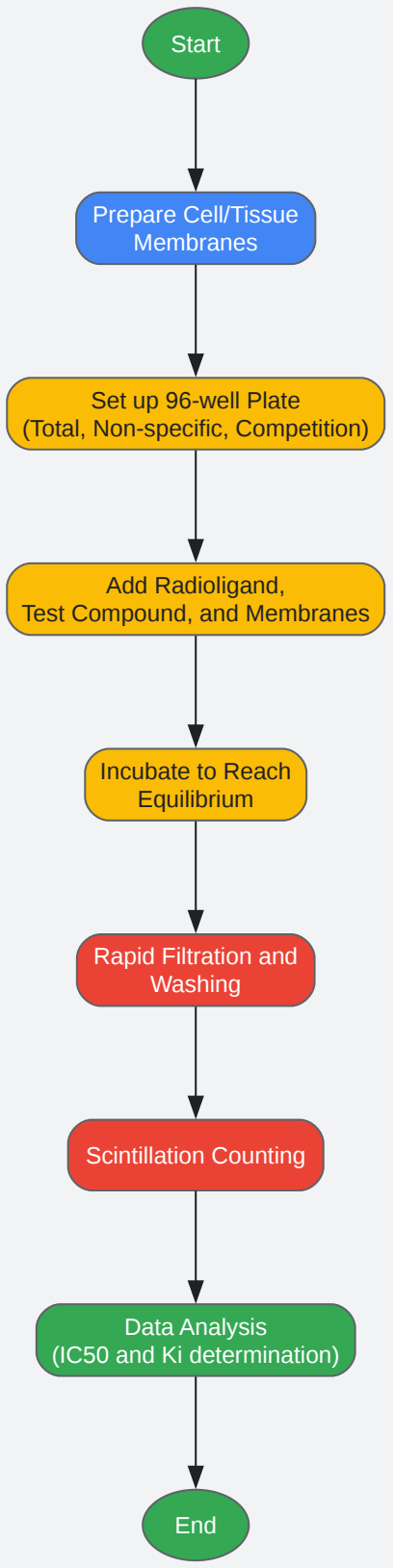

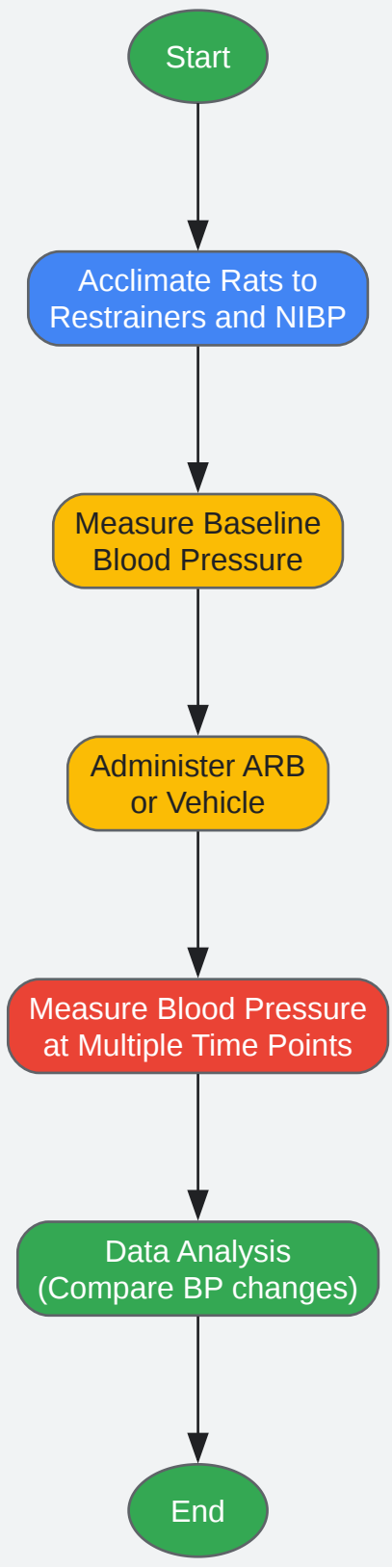

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